

L-Serine Isopropyl Ester Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Serine isopropyl ester hydrochloride*

Cat. No.: B8072208

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CAS Number: 37592-53-3 Molecular Formula: $C_6H_{14}ClNO_3$ Molecular Weight: 183.63 g/mol

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **L-Serine Isopropyl Ester Hydrochloride**. This document provides detailed information on its physicochemical properties, synthesis, and applications, with a focus on experimental protocols and data presentation.

Physicochemical Properties

L-Serine Isopropyl Ester Hydrochloride is a serine derivative that presents as a white to off-white solid. It is known to be highly soluble in water.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ ClNO ₃	[2]
Molecular Weight	183.63 g/mol	[2]
Appearance	White to off-white solid	[1]
Solubility	≥ 100 mg/mL in Water	[1][3][4]
Storage Conditions	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[1][3]

While specific quantitative solubility data in various organic solvents is not readily available in the literature, its hydrochloride salt form suggests miscibility with polar protic solvents.

Spectral Data:

Detailed spectral data for **L-Serine Isopropyl Ester Hydrochloride** is not widely published. However, information for the closely related L-Serine methyl ester hydrochloride can provide insights into expected spectral characteristics.

- Infrared (IR) Spectroscopy: The IR spectrum of the hydrochloride salt of a serine ester would be expected to show characteristic peaks for the amine group (N-H stretching), the ester carbonyl group (C=O stretching), and the hydroxyl group (O-H stretching). For the related methyl ester hydrochloride, a strong band around 1735 cm⁻¹ is attributed to the C=O stretching of the ester, and a broad band around 3235 cm⁻¹ originates from overlapped O-H and N-H stretching oscillations.[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum would show signals corresponding to the protons of the isopropyl group (a septet and a doublet), the α-proton of the serine backbone, the β-protons adjacent to the hydroxyl group, and exchangeable protons from the amine and hydroxyl groups.

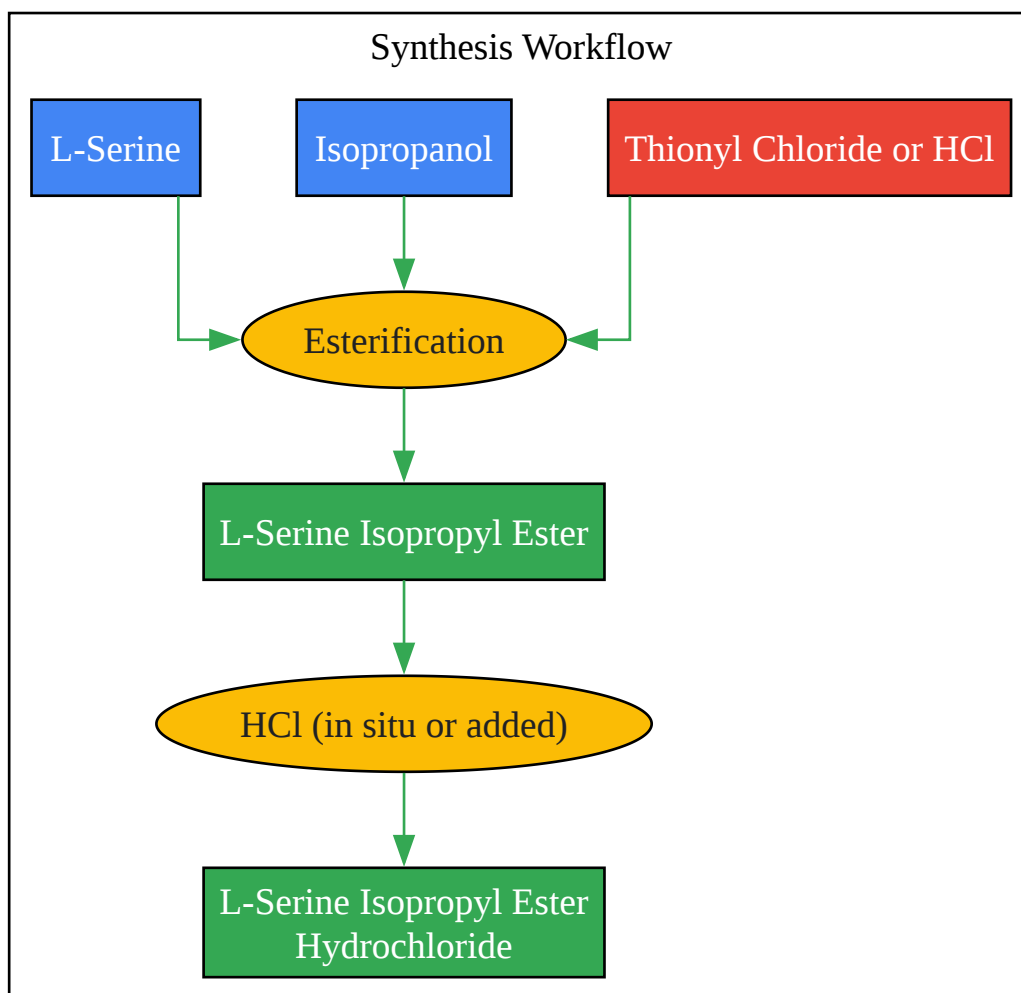
- ^{13}C NMR: The carbon NMR spectrum would display distinct peaks for the carbonyl carbon of the ester, the α - and β -carbons of the serine backbone, and the carbons of the isopropyl group.
- Mass Spectrometry (MS): The mass spectrum would be expected to show a molecular ion peak corresponding to the free base (L-Serine isopropyl ester) and fragmentation patterns characteristic of amino acid esters, such as loss of the ester group.

Synthesis and Purification

The primary method for the synthesis of **L-Serine Isopropyl Ester Hydrochloride** involves the esterification of L-serine with isopropanol in the presence of an acid catalyst, typically thionyl chloride (SOCl_2) or hydrogen chloride (HCl).

General Synthesis Workflow

The synthesis can be conceptualized as a two-step process: esterification of the carboxylic acid and protonation of the amino group to form the hydrochloride salt.



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General Synthesis Workflow Diagram

Experimental Protocol: Synthesis via Thionyl Chloride

Method

This protocol is adapted from general methods for the synthesis of amino acid ester hydrochlorides.[6][7][8]

Materials:

- L-Serine
- Isopropanol (anhydrous)

- Thionyl chloride (SOCl_2)
- Diethyl ether (anhydrous)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser with a drying tube, suspend L-serine in anhydrous isopropanol. The flask should be cooled in an ice-water bath.
- Slowly add thionyl chloride dropwise to the stirred suspension. An excess of thionyl chloride is typically used.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Heat the mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by recrystallization.

Purification Protocol: Recrystallization

Procedure:

- Dissolve the crude **L-Serine Isopropyl Ester Hydrochloride** in a minimal amount of hot isopropanol.
- Allow the solution to cool slowly to room temperature to induce crystallization.
- Further cooling in an ice bath can enhance crystal formation.
- Collect the crystals by vacuum filtration.

- Wash the crystals with a small amount of cold, anhydrous diethyl ether to remove any residual impurities.
- Dry the purified crystals under vacuum.

Applications in Research and Development

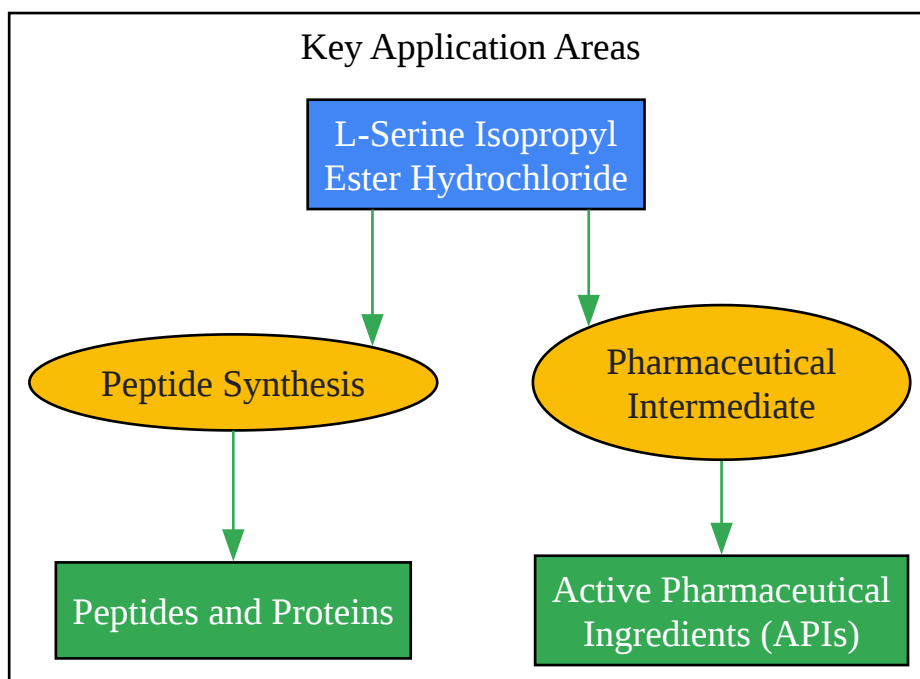
L-Serine Isopropyl Ester Hydrochloride serves as a valuable building block in organic synthesis, particularly in the fields of peptide chemistry and drug discovery.

Peptide Synthesis

The esterification of the carboxylic acid group of serine allows for its use in solution-phase peptide synthesis by protecting the C-terminus. The amino group can be protected with a suitable protecting group (e.g., Boc or Fmoc), and the hydroxyl group of the serine side chain may also require protection depending on the coupling strategy. After coupling with another amino acid or peptide fragment, the isopropyl ester can be saponified to reveal the free carboxylic acid for further elongation of the peptide chain. Serine and its esters are crucial for methods like serine and threonine ligation for the chemical synthesis of proteins.^{[9][10][11]}

Intermediate in Drug Synthesis

Amino acid esters are important intermediates in the synthesis of various pharmaceuticals. For instance, L-serine methyl ester hydrochloride is a key intermediate in the synthesis of the ACE inhibitor, Ramipril.^{[6][7][8]} While specific examples for the isopropyl ester are less documented, its structural similarity suggests its potential as an intermediate in the synthesis of analogous compounds or other complex molecules.



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Applications of L-Serine Isopropyl Ester Hydrochloride

Biological Activity and Mechanism of Action

Currently, there is a lack of specific studies on the biological activity and mechanism of action of **L-Serine Isopropyl Ester Hydrochloride** itself. However, the biological roles of L-serine and other amino acid esters can provide a framework for potential areas of investigation.

The Role of L-Serine

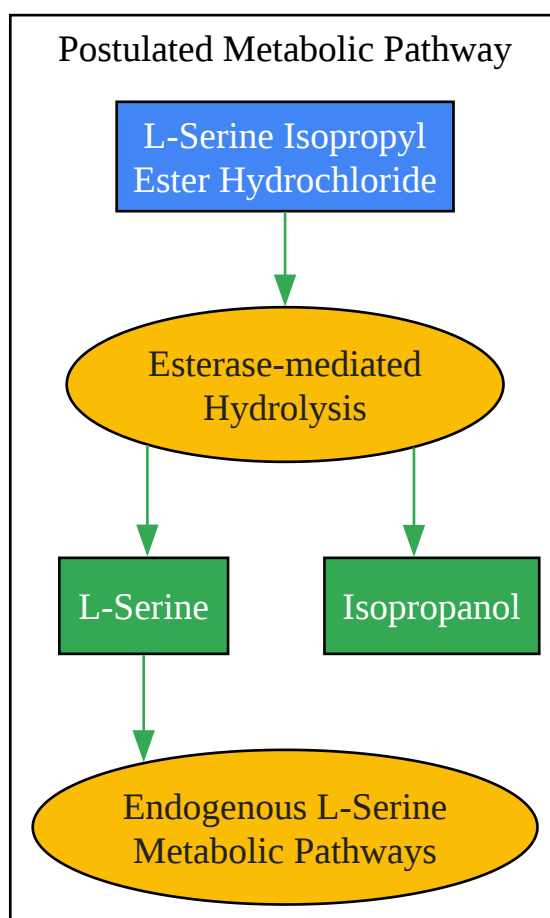
L-serine is a non-essential amino acid with crucial functions in the central nervous system and overall metabolism.[12][13] It serves as a precursor for the synthesis of other amino acids like glycine and cysteine, as well as phospholipids and sphingolipids.[14] L-serine has demonstrated neuroprotective effects in various models of neurological disease and injury.[15][16][17][18][19] Its neuroprotective mechanisms are thought to involve the activation of glycine receptors and regulation of inflammatory responses.[15]

General Pharmacology of Amino Acid Esters

Some amino acid esters are known to possess biological activity. For example, certain amino acid esters act as local anesthetics.[20] These compounds are typically metabolized in the plasma by esterases.[20] Some studies have also explored the toxicological and pharmacological properties of various amino acid esters, with some showing nicotinic activity.[21] It is plausible that L-Serine Isopropyl Ester could be hydrolyzed in vivo to L-serine and isopropanol, thus potentially exerting some of the known effects of L-serine.

Potential Metabolic Fate

The metabolic fate of **L-Serine Isopropyl Ester Hydrochloride** has not been specifically studied. However, it is likely to undergo hydrolysis by esterases in the body to yield L-serine and isopropanol. The released L-serine would then enter the endogenous L-serine pool and participate in its various metabolic pathways, including protein synthesis, gluconeogenesis, and the synthesis of other biomolecules.[14][22]



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Postulated Metabolic Pathway of L-Serine Isopropyl Ester

Conclusion

L-Serine Isopropyl Ester Hydrochloride is a valuable chemical entity for researchers in organic synthesis and drug development. Its utility as a protected form of L-serine makes it a key component in peptide synthesis and as a potential intermediate for complex pharmaceutical molecules. While its specific physicochemical properties and biological activities are not extensively documented, this guide provides a comprehensive overview of the current knowledge and outlines clear experimental approaches for its synthesis and purification. Further research into its unique biological effects and applications is warranted to fully explore its potential in the life sciences.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. chembk.com [chembk.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.cn [medchemexpress.cn]
- 5. researchgate.net [researchgate.net]
- 6. Page loading... [guidechem.com]
- 7. CN105777611A - Synthetic method for preparing ramipril key intermediate from serine - Google Patents [patents.google.com]
- 8. CN110606811A - Synthetic method of L-serine methyl ester hydrochloride - Google Patents [patents.google.com]
- 9. Serine promoted synthesis of peptide thioester-precursor on solid support for native chemical ligation - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 10. raj.emorychem.science [raj.emorychem.science]
- 11. Protein chemical synthesis by serine and threonine ligation - PMC [pmc.ncbi.nlm.nih.gov]

- 12. L-serine metabolic regulation and host respiratory homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Frontiers | L-serine metabolic regulation and host respiratory homeostasis [frontiersin.org]
- 14. Serine Metabolism in Health and Disease and as a Conditionally Essential Amino Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Mechanisms of L-Serine Neuroprotection in vitro Include ER Proteostasis Regulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Neuroprotective effect of L-serine against temporary cerebral ischemia in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. L-Serine, an Endogenous Amino Acid, Is a Potential Neuroprotective Agent for Neurological Disease and Injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. alzdiscovery.org [alzdiscovery.org]
- 19. researchgate.net [researchgate.net]
- 20. Amino esters - Wikipedia [en.wikipedia.org]
- 21. scilit.com [scilit.com]
- 22. Utilization of L-serine in the in vivo biosynthesis of glycerophospholipids by rat liver - PubMed [pubmed.ncbi.nlm.nih.gov]
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